

# Personal protective equipment for handling TCS-OX2-29 hydrochloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: TCS-OX2-29 hydrochloride

Cat. No.: B593310

[Get Quote](#)

## Essential Safety and Handling Guide for TCS-OX2-29 Hydrochloride

This guide provides immediate safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **TCS-OX2-29 hydrochloride**. As this product is intended for research use only and not for human or veterinary use, adherence to strict laboratory safety protocols is essential.<sup>[1][2]</sup>

### Chemical and Physical Properties

**TCS-OX2-29 hydrochloride** is a potent and selective orexin-2 receptor antagonist.<sup>[3][4][5]</sup> The following table summarizes its key chemical and physical properties.

Property	Value
Molecular Formula	C23H31N3O3 · HCl[4]
Molecular Weight	433.97 g/mol [1][4]
Appearance	Pale yellow solid[1]
Purity	≥98%[4][5]
Solubility	Soluble in DMSO and water.[1][4]
Storage	Store at -20°C.[1] Desiccate at +4°C.[4][5]
CAS Number	1610882-30-8[3][4]

### Personal Protective Equipment (PPE)

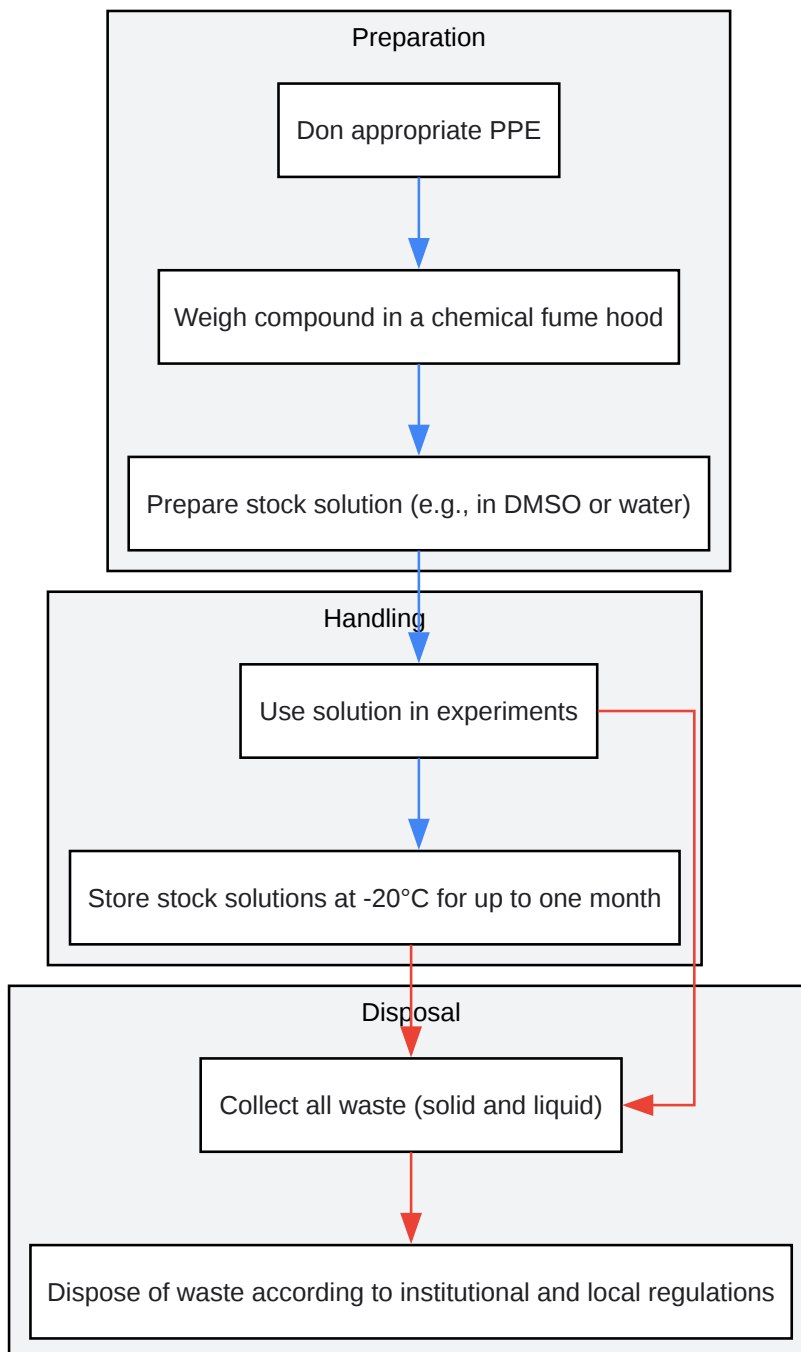
While a specific Safety Data Sheet (SDS) for **TCS-OX2-29 hydrochloride** is not readily available, general safety precautions for handling potent, biologically active compounds should be strictly followed. The following personal protective equipment is recommended to create a barrier between the researcher and potential contamination.[6]

PPE Category	Recommended Equipment
Hand Protection	Chemical-resistant gloves (e.g., nitrile) tested for resistance to the solvents being used.
Eye Protection	Safety glasses with side shields or goggles.
Body Protection	A lab coat or a disposable gown designed for handling chemical compounds.
Respiratory Protection	For powdered form or when creating aerosols, a NIOSH-approved respirator (e.g., N95) is recommended to prevent inhalation.[6]

### Operational Plan: Handling and Preparation of Solutions

The following workflow outlines the standard operating procedure for safely handling **TCS-OX2-29 hydrochloride** and preparing solutions.

## Workflow for Handling TCS-OX2-29 Hydrochloride



[Click to download full resolution via product page](#)

**Caption:** Standard operating procedure for **TCS-OX2-29 hydrochloride**.

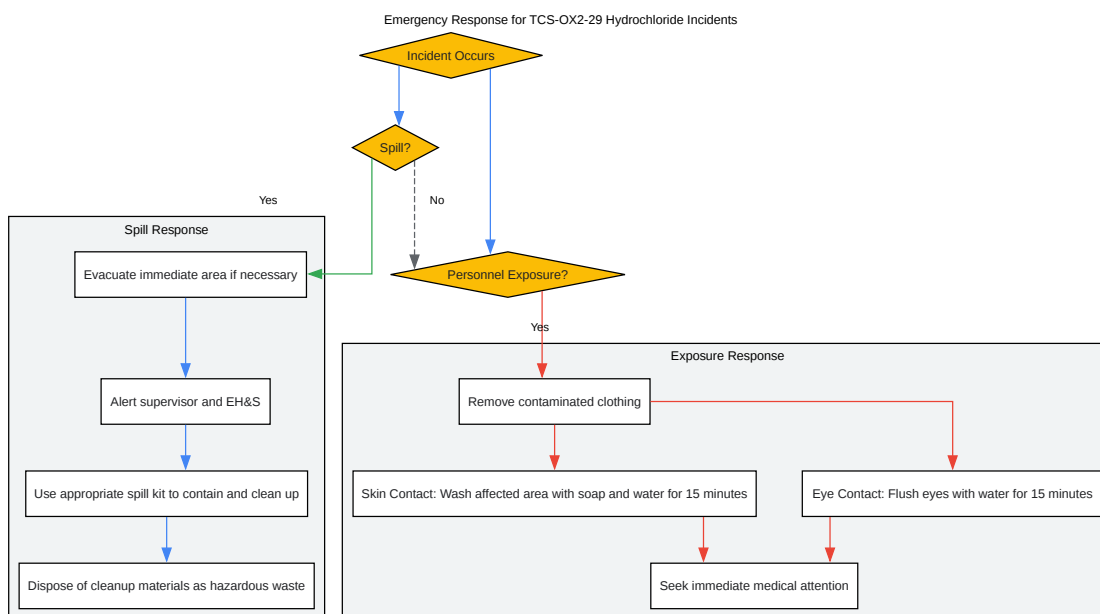
## Disposal Plan

All waste materials, including empty vials, contaminated PPE, and unused solutions containing **TCS-OX2-29 hydrochloride**, must be considered chemical waste.

- Segregation: Collect all solid and liquid waste in clearly labeled, sealed containers.
- Compliance: Dispose of all chemical waste in accordance with your institution's environmental health and safety guidelines, as well as local, state, and federal regulations.

## Emergency Procedures: Spill and Exposure

In the event of a spill or personnel exposure, follow the decision-making process outlined below.



[Click to download full resolution via product page](#)

**Caption:** Decision-making for emergency procedures.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. apexbt.com [apexbt.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. TCS-OX2-29 | OX2 antagonist | Hello Bio [hellobio.com]
- 4. rndsystems.com [rndsystems.com]
- 5. TCS OX2 29 | OX2 Receptors | Tocris Bioscience [tocris.com]
- 6. gerpac.eu [gerpac.eu]
- To cite this document: BenchChem. [Personal protective equipment for handling TCS-OX2-29 hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b593310#personal-protective-equipment-for-handling-tcs-ox2-29-hydrochloride]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)